Technical Guide: Europium(III) Acetate Hydrate (CAS 62667-64-5)

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Compound of Interest	
Compound Name:	*Europium(3+) acetate*
CAS No.:	*1184-63-0*
Cat. No.:	*B072901*

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High-Purity Precursor for Nanophosphors and Aqueous NMR Shift Reagents

Executive Summary

Europium(III) acetate hydrate (CAS 62667-64-5) serves as a critical trivalent europium source (

) in advanced materials science. Unlike chloride or nitrate counterparts, the acetate anion offers a unique thermal decomposition profile that yields high-purity oxides without corrosive halide residues. This guide details its application as a primary precursor for sol-gel synthesis of red-emitting nanophosphors (

) and its niche utility as a paramagnetic shift reagent in aqueous nuclear magnetic resonance (NMR) spectroscopy.

Part 1: Physicochemical Architecture

The utility of Europium(III) acetate lies in its coordination chemistry and solubility profile. As a hydrate, it typically exists as a dimer in the solid state, with water molecules completing the high coordination number (CN=8 or 9) characteristic of lanthanides.

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Key Properties Table

Property	Specification	Technical Implication
CAS Number	62667-64-5	Specific to the hydrate form ( ).[1]
Formula		Acetate ligands are bidentate/bridging; water is labile.
Solubility	High in , Polar solvents	Ideal for aqueous sol-gel and hydrothermal synthesis.
Thermal Decomposition	Multi-step (See Protocol)	Clean conversion to >663°C; no halide contamination.
Electronic State		Ground state ; Paramagnetic.
Emission	~610-630 nm (Red)	Dominant hypersensitive transition .

Part 2: The Photophysical Mechanism (The Antenna Effect)

Direct excitation of

is inefficient due to the Laporte-forbidden nature of f-f transitions (low molar absorption coefficients,

). To achieve the intense red luminescence required for bio-imaging or phosphor applications, researchers must exploit the Antenna Effect (Sensitization).

In this mechanism, a surrounding ligand or host lattice absorbs incident UV light and transfers the energy non-radiatively to the resonance level of the

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ion.

Mechanism Visualization: Jablonski Diagram

The following diagram illustrates the energy transfer pathway. The "Antenna" (Ligand/Host) absorbs energy, undergoes intersystem crossing (ISC) to a triplet state, and transfers energy to the

emitting state (

).

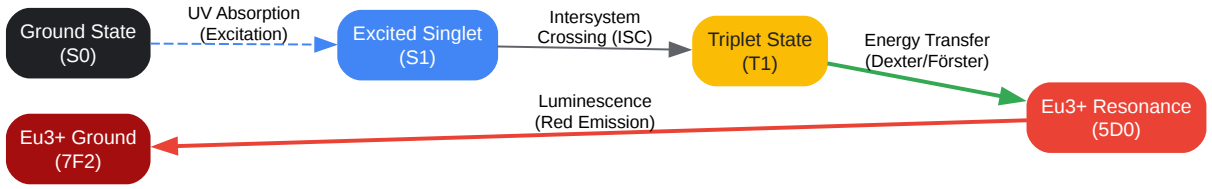

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Figure 1: Energy transfer mechanism (Antenna Effect) sensitizing the Europium ion.

Part 3: Experimental Protocol

Synthesis of -Doped Nanophosphors (Sol-Gel Route)

Objective: Create highly uniform red-emitting nanophosphors using Eu(OAc)3 as the dopant source. Why Acetate? Unlike nitrates, acetates act as an in-situ fuel source during calcination and do not produce

gas, resulting in a porous, high-surface-area morphology.

Materials

- Yttrium(III) Nitrate Hexahydrate (Host precursor)
- Europium(III) Acetate Hydrate (CAS 62667-64-5) (Dopant, 5 mol%)
- Citric Acid (Chelating agent)

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- Ethylene Glycol (Cross-linker)
- Deionized Water

Step-by-Step Workflow

- Stoichiometric Dissolution:
  - Dissolve Yttrium Nitrate and Europium Acetate in DI water.
  - Critical Control: Maintain a molar ratio of

    . The high water solubility of the acetate ensures atomic-level mixing.
- Chelation (Pechini Method):
  - Add Citric Acid (CA) to the metal solution (Molar ratio Metal:CA = 1:1).
  - Stir at 60°C for 30 mins. The carboxylate groups from the acetate and citrate compete, preventing premature precipitation.
- Gelation:
  - Add Ethylene Glycol (EG) (Ratio CA:EG = 1:1).
  - Heat to 80-90°C. Polyesterification occurs, trapping

    ions in a polymer resin.
- Calcination (Self-Validating Step):
  - Heat the resin to 300°C to form a "char."
  - Calcine at 800°C for 2 hours.
  - Validation: The disappearance of organic IR bands (C-H, C=O) and the emergence of sharp XRD peaks for cubic

    confirms synthesis.

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Workflow Diagram

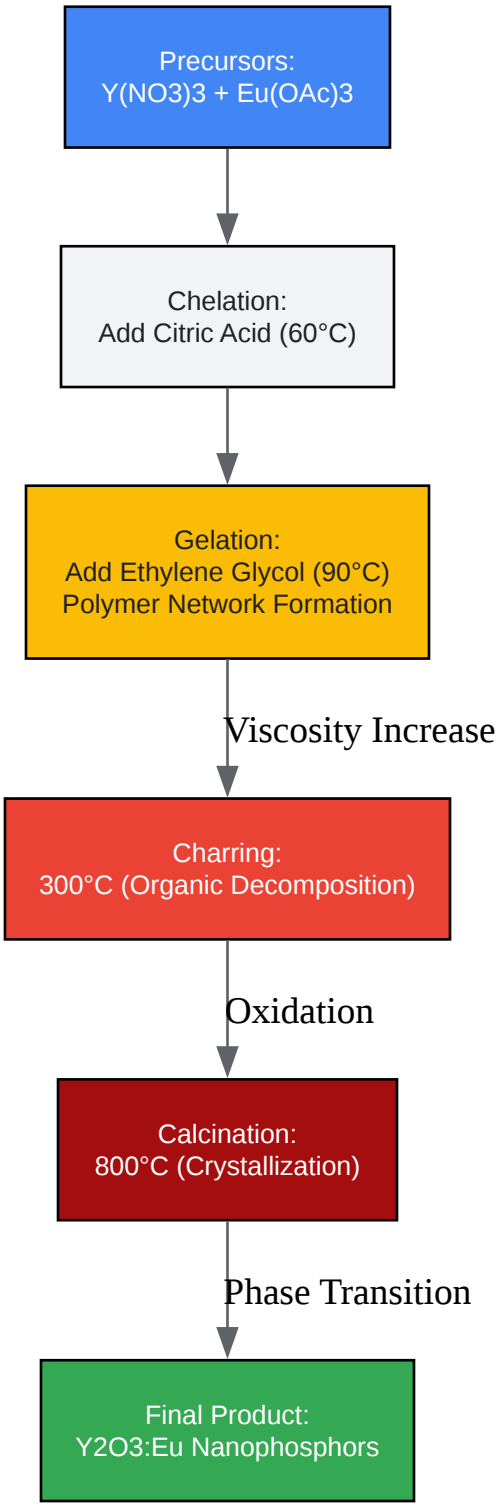

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Figure 2: Sol-gel synthesis workflow for Europium-doped Yttrium Oxide.

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Part 4: Analytical Applications

Aqueous NMR Shift Reagent

While organic-soluble shift reagents (like Eu(fod)3) are common, Europium Acetate is uniquely suited for aqueous NMR studies of biological molecules (amino acids, carboxylic acids).

- Mechanism: The

  ion coordinates with carboxylate or amine groups on the target molecule. Its paramagnetism induces a "pseudocontact shift" in the proton signals of the target.

- Utility: It resolves overlapping signals in complex biological mixtures and can differentiate enantiomers (chiral resolution) when used with chiral co-ligands like propylenediaminetetra-acetate.

Thermal Analysis Validation

When verifying the purity of CAS 62667-64-5, researchers should perform Thermogravimetric Analysis (TGA). The decomposition profile is a fingerprint for the hydrate:

- Stage 1 (145–283 °C): Loss of hydration water.
- Stage 2 (347–466 °C): Decomposition to intermediate oxycarbonates (

).[2]

- Stage 3 (>663 °C): Final conversion to cubic

  .[2]

- Note: Any weight loss deviating from theoretical values suggests contamination or variable hydration states.

Part 5: Safety & Handling

- Hazard: Causes skin and serious eye irritation (H315, H319).[3]
- Storage: Hygroscopic. Store in a desiccator.

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- Incompatibility: Strong oxidizing agents.

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